

Introduction: The Pyrazolo[1,5-a]pyridine Scaffold as a Privileged Heterocycle

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Compound of Interest

Compound Name: 4-Bromo-3-iodopyrazolo[1,5-a]pyridine

CAS No.: 2238831-51-9

Cat. No.: B1450699

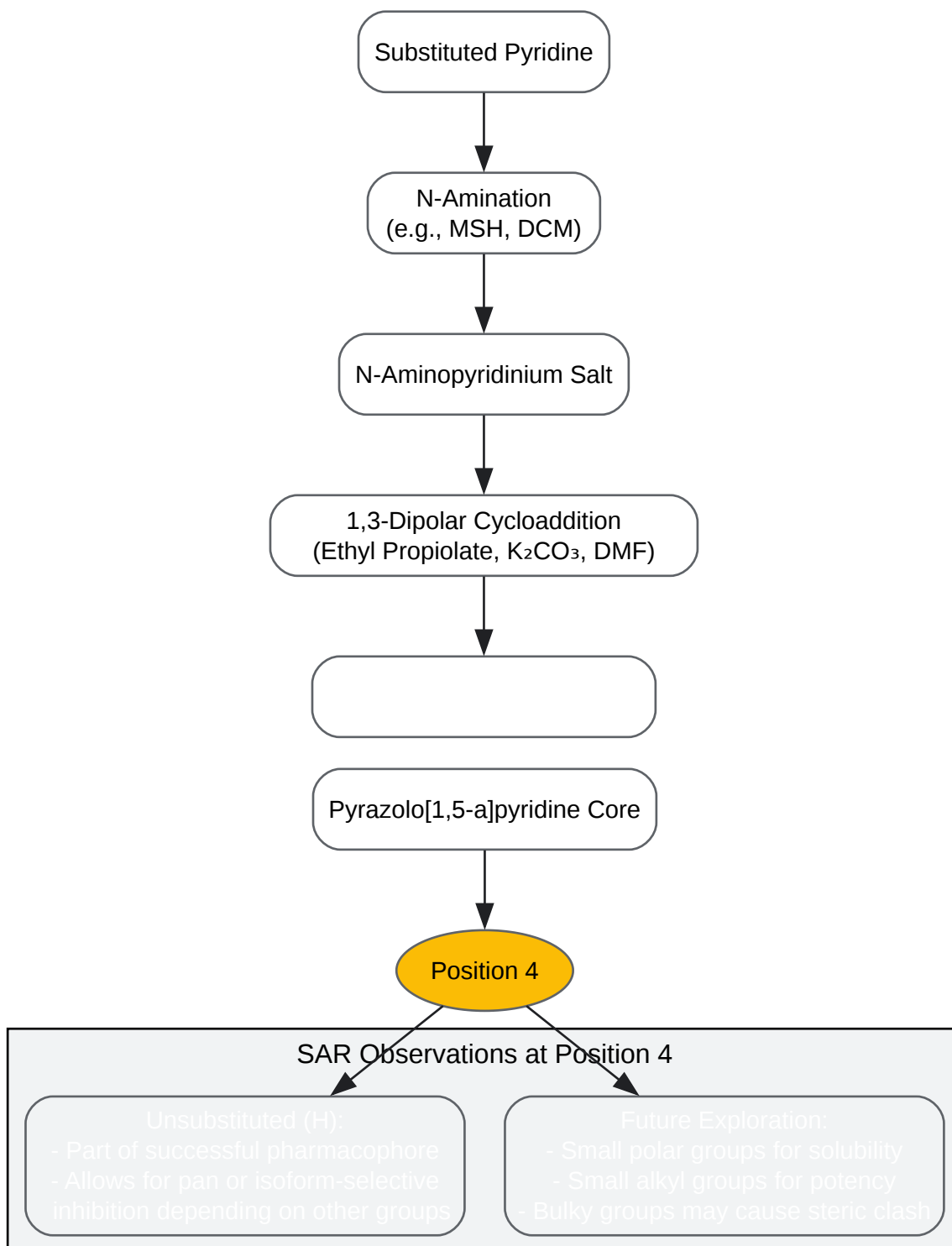
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The pyrazolo[1,5-a]pyridine core is a fused bicyclic heterocycle that has garnered significant attention in medicinal chemistry. Its rigid structure and ability to be extensively functionalized have established it as a "privileged scaffold," capable of interacting with a diverse range of biological targets. This has led to the development of compounds with a wide spectrum of activities, including potent kinase inhibitors, antitubercular agents, and modulators of the central nervous system.^[1]

This guide provides a comparative analysis of the structure-activity relationships (SAR) of pyrazolo[1,5-a]pyridine derivatives, with a specific focus on the impact of substituents at the 4-position. Understanding how modifications at this position influence biological activity, selectivity, and pharmacokinetic properties is crucial for the rational design of novel therapeutics. We will delve into specific examples, supported by experimental data and protocols, to provide researchers, scientists, and drug development professionals with actionable insights.

The Core Scaffold and Synthetic Strategies

The pyrazolo[1,5-a]pyridine nucleus is an aromatic system with nitrogen atoms at positions 1 and 5. The numbering convention is critical for discussing substitution patterns and is illustrated below.



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Sources

- 1. Design, Synthesis, and Biological Evaluation of Pyrazolo[1,5-a]pyridine-3-carboxamides as Novel Antitubercular Agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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